

# Topic: Commercial Suppliers of 4-(Aminomethyl)pyrimidine hydrochloride

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## Compound of Interest

**Compound Name:** 4-(Aminomethyl)pyrimidine hydrochloride

**Cat. No.:** B1388141

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## Introduction: The Strategic Importance of a Key Building Block

**4-(Aminomethyl)pyrimidine hydrochloride** (CAS No. 1138011-17-2) is a heterocyclic amine of significant interest to the pharmaceutical and life sciences industries. With a molecular formula of  $C_5H_8ClN_3$  and a molecular weight of 145.59 g/mol, its structure provides a versatile scaffold for the synthesis of complex bioactive molecules.<sup>[1]</sup> Its primary value lies in its role as a key intermediate and building block in medicinal chemistry.

The pyrimidine core is a privileged structure, found in numerous FDA-approved drugs for oncology, infectious diseases, and immunology.<sup>[2][3]</sup> Specifically, derivatives of 4-(aminomethyl)pyrimidine are crucial in the synthesis of Vitamin B<sub>1</sub> (Thiamin) and are explored in the development of novel kinase inhibitors and other targeted therapeutics.<sup>[4][5][6]</sup> Given its foundational role, the selection of a high-quality, reliable commercial supplier is a critical first step that can profoundly impact research validity, experimental reproducibility, and the ultimate success of a drug development campaign.

This guide provides a senior application scientist's perspective on navigating the supplier landscape for **4-(Aminomethyl)pyrimidine hydrochloride**. It moves beyond a simple list of vendors to offer a framework for evaluation, protocols for quality verification, and insights into making an informed sourcing decision.

## Part 1: A Framework for Supplier Evaluation

Sourcing a chemical intermediate is not merely a procurement task; it is a risk management exercise. The integrity of your research is directly linked to the quality of your starting materials. A robust supplier qualification process is therefore essential.

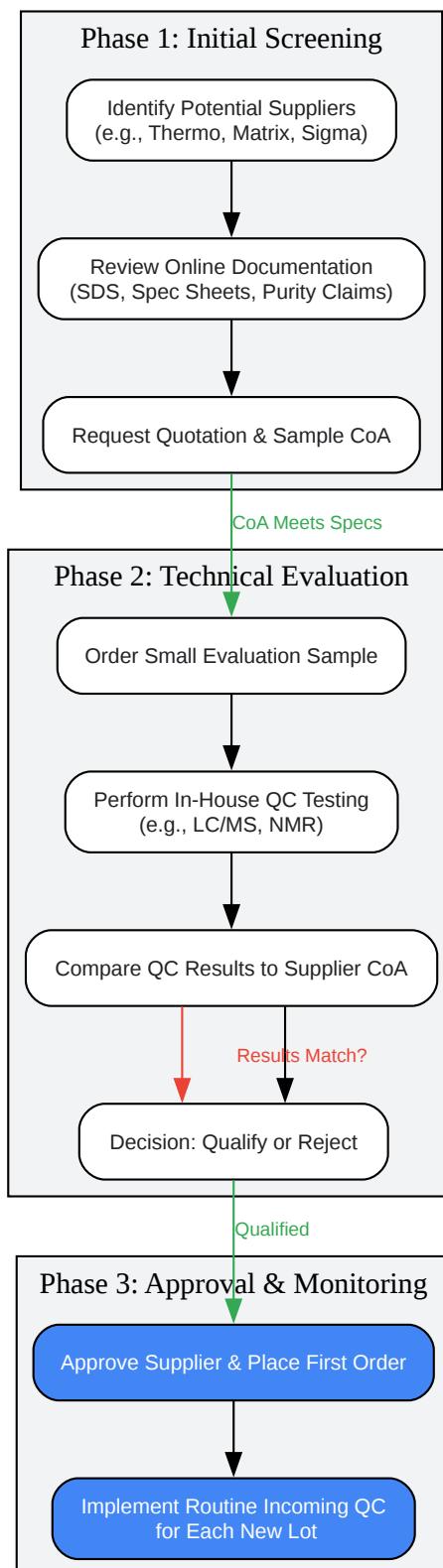
### Key Evaluation Pillars:

- Quality and Purity Specification: The most critical factor is the purity of the compound. Look for suppliers that provide a guaranteed purity level, typically 97% or higher for research applications.<sup>[7][8]</sup> Crucially, this claim must be backed by data. A reputable supplier will provide a detailed Certificate of Analysis (CoA) with each batch, specifying the analytical method used for purity determination (e.g., titration, NMR, HPLC) and the results.<sup>[8]</sup>
- Documentation and Transparency: Comprehensive documentation is non-negotiable. This includes:
  - Safety Data Sheet (SDS): Provides essential handling, storage, and safety information, including hazard classifications like "Irritant".
  - Certificate of Analysis (CoA): A lot-specific document detailing purity, appearance, and other quality control parameters. Some suppliers, like Sigma-Aldrich, provide access to representative CoAs on their websites.<sup>[9]</sup>
  - Clear Specifications: The product webpage should clearly list specifications such as melting point, appearance, and molecular formula.<sup>[7]</sup>
- Consistency and Scalability: For drug development professionals, lot-to-lot consistency is paramount to ensure reproducible results. Furthermore, the supplier's ability to scale from milligram research quantities to kilogram-scale production is a strategic advantage, preventing the need to re-source and re-validate a supplier mid-project.<sup>[7][10]</sup>
- Supplier Type and Reputation: The landscape includes large, established manufacturers (e.g., Thermo Fisher Scientific), specialized chemical synthesis companies (e.g., Matrix Scientific), and online marketplaces (e.g., Echemi, Guidechem) that list numerous, often international, traders and manufacturers.<sup>[1][7][10]</sup> While marketplaces offer competitive

pricing, they often require more stringent due diligence from the buyer to verify the ultimate source and quality.

## Supplier Qualification Workflow Diagram

The following diagram illustrates a logical workflow for qualifying a new supplier for a critical reagent like **4-(Aminomethyl)pyrimidine hydrochloride**.



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